

# Application Note: Optimized XRF Fusion Protocol Using Sodium Tetraborate Pentahydrate

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## Compound of Interest

Compound Name: *decasodium;tetraborate;pentahydrate*

Cat. No.: *B8118423*

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## Executive Summary

While Lithium Tetraborate (

) remains the industry standard for geological XRF fusion, Sodium Tetraborate Pentahydrate (

) offers a distinct advantage for specific pharmaceutical and industrial applications: enhanced alkalinity at lower fusion temperatures.

This guide outlines a validated protocol for utilizing Sodium Tetraborate Pentahydrate to prepare refractory inorganic excipients (specifically Titanium Dioxide and Talc) for trace elemental analysis. Unlike anhydrous fluxes, the pentahydrate form requires a rigorous dehydration-fusion ramp to prevent decrepitation (sputtering) and ensure crucible safety.

## Key Advantages of this Protocol:

- Low-Temperature Fusion: Melts at

(anhydrous basis), significantly lower than Lithium Tetraborate (

), reducing volatilization of volatile impurities (e.g., Pb, As, Hg).

- High Alkalinity: Superior attack on acidic oxides ( , ) compared to standard lithium fluxes.[1]
- Cost Efficiency: Significantly lower raw material cost for high-throughput screening labs.

## Scientific Mechanism: The "Flux Acidity" Principle

Success in XRF fusion relies on matching the acidity/basicity of the flux to the sample.

- The Sample (Acidic): Refractory pharmaceutical excipients like Talc ( ) and Titanium Dioxide ( ) act as acidic oxides at high temperatures. They form stable networks that resist dissolution.
- The Flux (Basic): Sodium Tetraborate acts as a Lewis Base. The Sodium oxide ( ) component donates oxygen ions to break the silicate or titanate network.

Why Pentahydrate? The pentahydrate form (

) is often sourced for its high purity in reagent grades and rapid solubility in wet-chemistry applications. However, in fusion, the water is a contaminant that must be managed. Upon heating, it undergoes a stepwise dehydration:

Critical Warning: Failure to ramp temperature slowly results in "puffing" (rapid steam expansion), which can eject sample material from the crucible, invalidating the analysis.

## Experimental Protocol

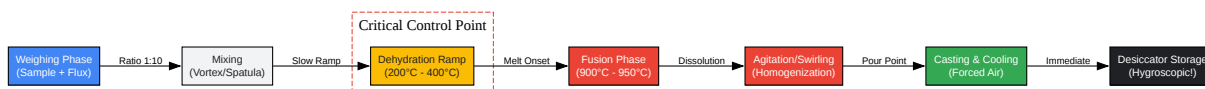
### Reagents and Equipment

- Flux: Sodium Tetraborate Pentahydrate (ACS Reagent Grade, ).

- Sample:  
  
or Talc powder (dried at  
  
for 2 hours).
- Crucible: 95% Pt / 5% Au (standard).<sup>[1][2][3]</sup> Note: Zirconium crucibles are NOT recommended due to sodium attack.
- Non-Wetting Agent (NWA): Lithium Bromide (LiBr) solution (250 g/L).
- Fusion Machine: Electric or Gas fluxer with programmable temperature ramping.

## The "Dehydration-Fusion" Workflow

The following diagram illustrates the mandatory thermal profile to handle the pentahydrate safely.



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Figure 1: The Dehydration-Fusion workflow. The yellow node highlights the critical pre-treatment step required for pentahydrate fluxes.

## Step-by-Step Methodology

Step 1: Ratio Calculation & Weighing Due to the loss of water, the effective mass of the flux changes.

- Molecular Weight (Pentahydrate): 291.35 g/mol
- Molecular Weight (Anhydrous): 201.22 g/mol <sup>[4]</sup>

- Conversion Factor: 0.69
- Target: To achieve a standard 1:10 (Sample:Anhydrous Flux) ratio, you must weigh 14.5g of Pentahydrate for every 1g of sample.

Step 2: Cold Mixing Mix the sample and flux in the platinum crucible. Add 100

L of LiBr solution. Do not mix vigorously yet; the hydrated crystals are sticky.

Step 3: The Thermal Ramp (Crucial) Program your fusion furnace with the following profile:

- Stage 1 (Drying): Ramp to  
. Hold for 5 minutes. Allows steam to escape gently.
- Stage 2 (Calcination): Ramp to  
. Hold for 2 minutes. Ensures conversion to anhydrous borax.
- Stage 3 (Fusion): Ramp to  
. Hold for 10 minutes with agitation (swirling).

Step 4: Casting Pour the melt into a pre-heated platinum mold (

).

Cool using forced air.

Step 5: Storage Immediate Action Required: Sodium tetraborate glass beads are hygroscopic (they absorb moisture from air). They will fog up and crack (devitrify) within hours in humid environments.

- Protocol: Transfer immediately to a desiccator or analyze within 30 minutes.

## Data & Validation

### Comparative Melting Points

Understanding the thermal advantage of Sodium Tetraborate is key for volatile element retention.

Flux Type	Formula	Melting Point ( )	Acidity/Basicity	Best For
Sodium Tetraborate		741	Acidic (relative to Li-Met)	TiO <sub>2</sub> , SiO <sub>2</sub> , Zirconia
Lithium Tetraborate		920	Neutral/Acidic	General Geology, Alumina
Lithium Metaborate		845	Basic	Acidic Silicates

## Troubleshooting Guide (Self-Validating System)

Observation	Root Cause	Corrective Action
Bubbles in Bead	Incomplete degassing or trapped	Increase fusion time by 3 mins; ensure Stage 2 ( ) is complete.
Cracked Bead	Thermal shock or hygroscopy.	Cool slower; store in desiccator immediately.
Crystallization	Cooling too slow or saturation.	Increase air flow during cooling; increase Flux:Sample ratio to 12:1.
Sputtering/Loss	Heating too fast (Steam explosion).	STOP. Reduce Stage 1 ramp rate. Ensure < is held longer.

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